

An In-depth Technical Guide to 2-Phenylacetamide

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Compound of Interest

Compound Name: 5-Bromo-4-chloro-6-methylpyrimidin-2-amine

CAS No.: 6314-12-1

Cat. No.: B1267582

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A Note on Chemical Identification: The CAS (Chemical Abstracts Service) number provided in the query, 6314-12-1, does not correspond to a widely documented chemical substance in major databases. However, the chemical name "2-Phenylacetamide" is unequivocally identified by the CAS number 103-81-1. This guide will focus on the properties and uses of 2-Phenylacetamide (CAS 103-81-1), a compound of significant interest in research and industry.

Introduction: The Versatile Amide at the Crossroads of Chemistry and Biology

2-Phenylacetamide, also known as α -toluamide, is an organic compound that serves as a cornerstone intermediate in a multitude of synthetic processes.^{[1][2]} Structurally, it is an amide derivative of phenylacetic acid, featuring an acetamide group substituted with a phenyl ring.^[1] This arrangement bestows upon it a unique combination of reactivity and biological activity, making it a valuable precursor in the pharmaceutical, agricultural, and dye industries.^{[3][4][5]} Beyond its role as a synthetic building block, recent research has unveiled its intriguing pharmacological profile, including estrogen-like activities and the ability to modulate key cellular

signaling pathways, positioning it as a compound of interest for drug development professionals.[\[6\]](#)

This guide provides a comprehensive technical overview of 2-Phenylacetamide, delving into its physicochemical properties, synthesis methodologies, diverse applications, and critical safety considerations for the modern researcher.

Common Synonyms:

- α -Toluamide
- alpha-Phenylacetamide
- Benzeneacetamide
- Phenylacetic acid amide

Section 1: Physicochemical Properties

The physical and chemical characteristics of 2-Phenylacetamide dictate its behavior in various solvents and reaction conditions, which is critical for its synthesis, purification, and formulation. It presents as a white, plate-shaped crystalline solid.[\[1\]](#)

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO	[7]
Molecular Weight	135.17 g/mol	[8]
Melting Point	156-161 °C	
Boiling Point	280-290 °C (decomposes)	[1]
Appearance	White to almost white powder or crystals	
Solubility	Soluble in hot water, ethanol, and methanol.[1][2][7] Slightly soluble in cold water, ether, and benzene.[1][5]	[1][2][5][7]
Density	~1.103 g/cm ³ (estimate)	[1][2]
pKa	16.21 (Predicted)	[2]
logP	0.64 (Predicted)	

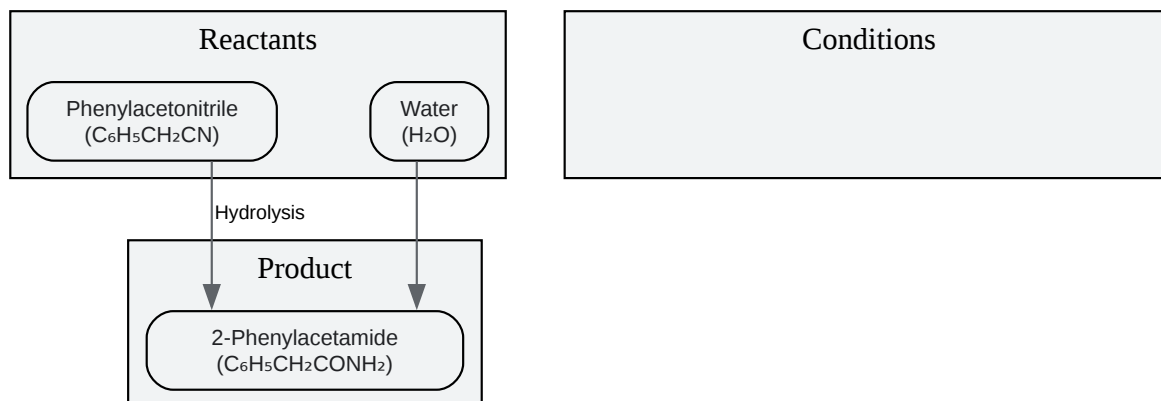
Section 2: Synthesis and Purification

The industrial production of 2-Phenylacetamide is primarily achieved through efficient and scalable chemical pathways. The choice of method often depends on raw material cost, desired purity, and environmental considerations.[3]

Primary Synthesis Route: Hydrolysis of Phenylacetoneitrile

The most common industrial method for synthesizing 2-Phenylacetamide involves the controlled acid-catalyzed hydrolysis of phenylacetoneitrile (also known as benzyl cyanide).[3]

Mechanism: The reaction proceeds via the protonation of the nitrile nitrogen, making the carbon atom more susceptible to nucleophilic attack by water. This forms an imidic acid intermediate, which then tautomerizes to the more stable amide. Concentrated acids like hydrochloric or sulfuric acid are typically used.[1][3]



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Caption: Synthesis of 2-Phenylacetamide via Hydrolysis.

Alternative Synthesis Route

Another method involves the reaction of phenylacetic acid derivatives, such as phenylacetyl chloride or phenylacetic anhydride, with ammonia.[3] This route offers an alternative but may involve more expensive or reactive starting materials.

Purification

For applications in pharmaceutical development, achieving high purity is paramount.[3] The crude product obtained from synthesis is typically purified by recrystallization. Common solvents for recrystallization include absolute ethanol or ethyl acetate.[1] The process involves dissolving the crude solid in a minimum amount of hot solvent and allowing it to cool slowly, whereupon the pure 2-Phenylacetamide crystallizes out, leaving impurities behind in the solvent. The purified crystals are then washed, often with ice-cold water, and dried under a vacuum.[1]

Section 3: Applications in Drug Development and Industry

2-Phenylacetamide's utility spans a wide range of industrial and research applications, from being a fundamental building block for blockbuster drugs to exhibiting its own intrinsic biological

activities.

Pharmaceutical Intermediate

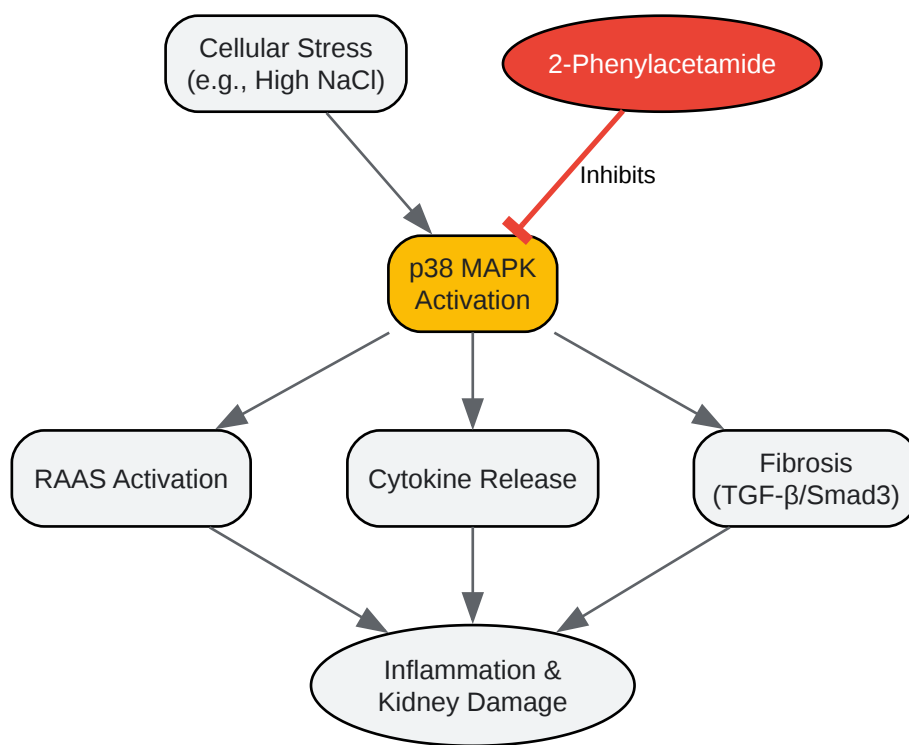
The most significant application of 2-Phenylacetamide is its role as a key intermediate in the synthesis of various pharmaceuticals.[\[1\]](#)[\[2\]](#)[\[9\]](#)

- **Penicillin G:** It is a critical precursor in the industrial fermentation process to produce Penicillin G, a widely used antibiotic.
- **Phenobarbital:** It serves as a starting material for the synthesis of phenobarbital, a barbiturate used to control seizures.[\[1\]](#)[\[2\]](#)
- **Analgesics and Antipyretics:** It is involved in the synthesis of pain-relieving and fever-reducing drugs.[\[5\]](#)[\[9\]](#)
- **Antidepressants:** Derivatives of phenylacetamide have been designed and synthesized as potential antidepressant agents.[\[10\]](#)

Biological Activity and Mechanism of Action

Recent studies have highlighted that 2-Phenylacetamide is not merely an inert precursor but possesses distinct biological effects.

- **Estrogenic Activity:** Isolated from the seeds of *Lepidium apetalum*, 2-Phenylacetamide has been identified as an estrogen-like compound. It has been shown to increase the expression of estrogen receptors ER α and ER β , as well as G protein-coupled estrogen receptor 1 (GPR30), in both uterine and MCF-7 breast cancer cells.[\[1\]](#)[\[6\]](#) This activity promotes the proliferation of MCF-7 cells and increases uterine coefficient and hormone levels in animal models.[\[6\]](#)
- **p38 MAPK Pathway Inhibition:** The compound exhibits anti-inflammatory, antioxidant, anti-hypertensive, and anti-fibrosis effects, which are attributed to its inhibition of the p38 mitogen-activated protein kinase (MAPK) signaling pathway.[\[6\]](#) By blocking this pathway, it can inhibit the activation of the renin-angiotensin-aldosterone system (RAAS), reduce the release of inflammatory cytokines, and decrease the expression of pro-fibrotic factors like Smad3 and TGF- β .[\[6\]](#)



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Caption: Inhibition of the p38 MAPK Pathway.

Other Industrial Uses

- Agrochemicals: It is an intermediate in the production of pesticides.[1][5]
- Dyes and Fragrances: The compound is used to synthesize raw materials for blue and purple dyes and as a precursor for certain spices and flavors in the fragrance industry.[1][4][5]
- Polymer Chemistry: It can be used as a crosslinking agent for polymers and a plasticizer for plastics.[1][5]

Section 4: Experimental Protocol: Synthesis from Phenylacetonitrile

This section provides a standard laboratory procedure for the synthesis of 2-Phenylacetamide.

Objective: To synthesize 2-Phenylacetamide via the acid-catalyzed hydrolysis of phenylacetonitrile.

Materials & Equipment:

- Phenylacetonitrile
- Concentrated Hydrochloric Acid (HCl)
- Deionized Water
- Ice
- Sodium Carbonate Solution (5%)
- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Beakers and Erlenmeyer flasks
- Büchner funnel and filter paper
- Vacuum flask

Procedure:

- Reaction Setup: In a round-bottom flask, carefully add phenylacetonitrile.
- Acid Addition: While stirring, slowly add concentrated hydrochloric acid to the flask. An exothermic reaction may occur.
- Heating: Heat the mixture to 50°C and maintain this temperature for approximately 30-60 minutes with continuous stirring.[1][2]
- Crystallization: After the reaction period, cool the flask in an ice bath. Slowly add cold water to the reaction mixture; this will cause the crude 2-Phenylacetamide to precipitate out as crystals.[1][2]

- Isolation: Collect the crude crystals by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected crystals first with a cold sodium carbonate solution to neutralize any remaining acid, followed by a wash with ice-cold water to remove any remaining salts.[\[1\]](#)
[\[2\]](#)
- Drying: Dry the purified product, preferably in a vacuum oven, to obtain the final 2-Phenylacetamide.

Section 5: Analytical Characterization

To confirm the identity and purity of synthesized 2-Phenylacetamide, several analytical techniques are employed.

- Chromatography (HPLC, GC-MS): These methods are used to determine the purity of the compound and to identify and quantify any impurities or byproducts.[\[4\]](#)
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy provides detailed information about the molecular structure, confirming the presence of the phenyl and amide functional groups and their connectivity.
- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the characteristic functional groups in the molecule. Key peaks would include N-H stretching of the amide, C=O stretching of the carbonyl group, and C-H stretching from the aromatic ring.

Section 6: Safety, Handling, and Storage

Proper handling of 2-Phenylacetamide is essential to ensure laboratory safety.

Hazard Identification:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[8\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[8\]](#)
- Skin Irritation: May cause skin irritation.
- Respiratory Irritation: May cause respiratory irritation.

Safety Precautions:

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat.[\[7\]](#)
- Handling: Avoid creating dust. Use in a well-ventilated area or under a chemical fume hood. Wash hands thoroughly after handling.[\[7\]](#)[\[8\]](#) Do not eat, drink, or smoke when using this product.[\[8\]](#)
- First Aid:
 - Eyes: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention.[\[7\]](#)
[\[8\]](#)
 - Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[\[8\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#) A refrigerator is recommended for long-term storage.[\[1\]](#)[\[11\]](#) Keep away from oxidizing agents.[\[8\]](#)

Conclusion

2-Phenylacetamide (CAS 103-81-1) is a compound of considerable scientific and industrial importance. Its role as a versatile chemical intermediate is well-established, providing the synthetic foundation for numerous essential products, particularly in the pharmaceutical sector. Furthermore, its emerging profile as a bioactive molecule with defined mechanisms of action, such as the inhibition of the p38 MAPK pathway, opens new avenues for therapeutic research. A thorough understanding of its properties, synthesis, and handling is crucial for scientists and researchers aiming to leverage its full potential in drug development and beyond.

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